

# An In-Depth Technical Guide to the Physical Properties of Iodoacetoneitrile

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## Compound of Interest

Compound Name: Iodoacetoneitrile

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This guide provides a comprehensive overview of the key physical properties of **iodoacetoneitrile** ( $\text{ICH}_2\text{CN}$ ), specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise data and standardized methodologies for handling and characterizing this compound.

## Quantitative Physical Properties

The physical properties of **iodoacetoneitrile** are critical for its application in chemical synthesis and research. The following table summarizes its boiling point and density based on literature values.

Physical Property	Value	Conditions	Citations
Boiling Point	182-184 °C	at 720 mmHg	[1][2]
Density	2.307 g/mL	at 25 °C	[1][2][3]

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid compound like **iodoacetoneitrile**.

This method, often utilizing a Thiele tube, is a common and reliable technique for determining the boiling point of small quantities of a liquid. The boiling point is defined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[4][5]

#### Apparatus and Materials:

- Thiele tube or oil bath
- Thermometer (-10 to 250 °C range)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner
- Liquid paraffin or high-boiling silicone oil
- Stand and clamps
- **Iodoacetoneitrile** sample

#### Procedure:

- Sample Preparation: Fill the small test tube with the **iodoacetoneitrile** sample to a depth of approximately 2-3 mL.[5]
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end protruding above the surface.[4]
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or thread. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly in a Thiele tube filled with paraffin oil, ensuring the heat-transfer liquid is well above the sample level but below the opening of the test tube.[4]
- Observation: Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point is approached, a rapid and continuous

stream of bubbles will emerge from the capillary's open end.[6]

- Measurement: Turn off the heat source when a steady stream of bubbles is observed. Allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid begins to be drawn up into the capillary tube.[4][6] Record this temperature.
- Verification: For accuracy, repeat the heating and cooling cycle to obtain a consistent reading.

The density of a substance is its mass per unit volume. For a liquid, this can be determined with high precision using standard laboratory glassware and an analytical balance.

Apparatus and Materials:

- Analytical balance (readable to at least 0.001 g)
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer for higher accuracy
- Thermometer
- **Iodoacetoneitrile** sample

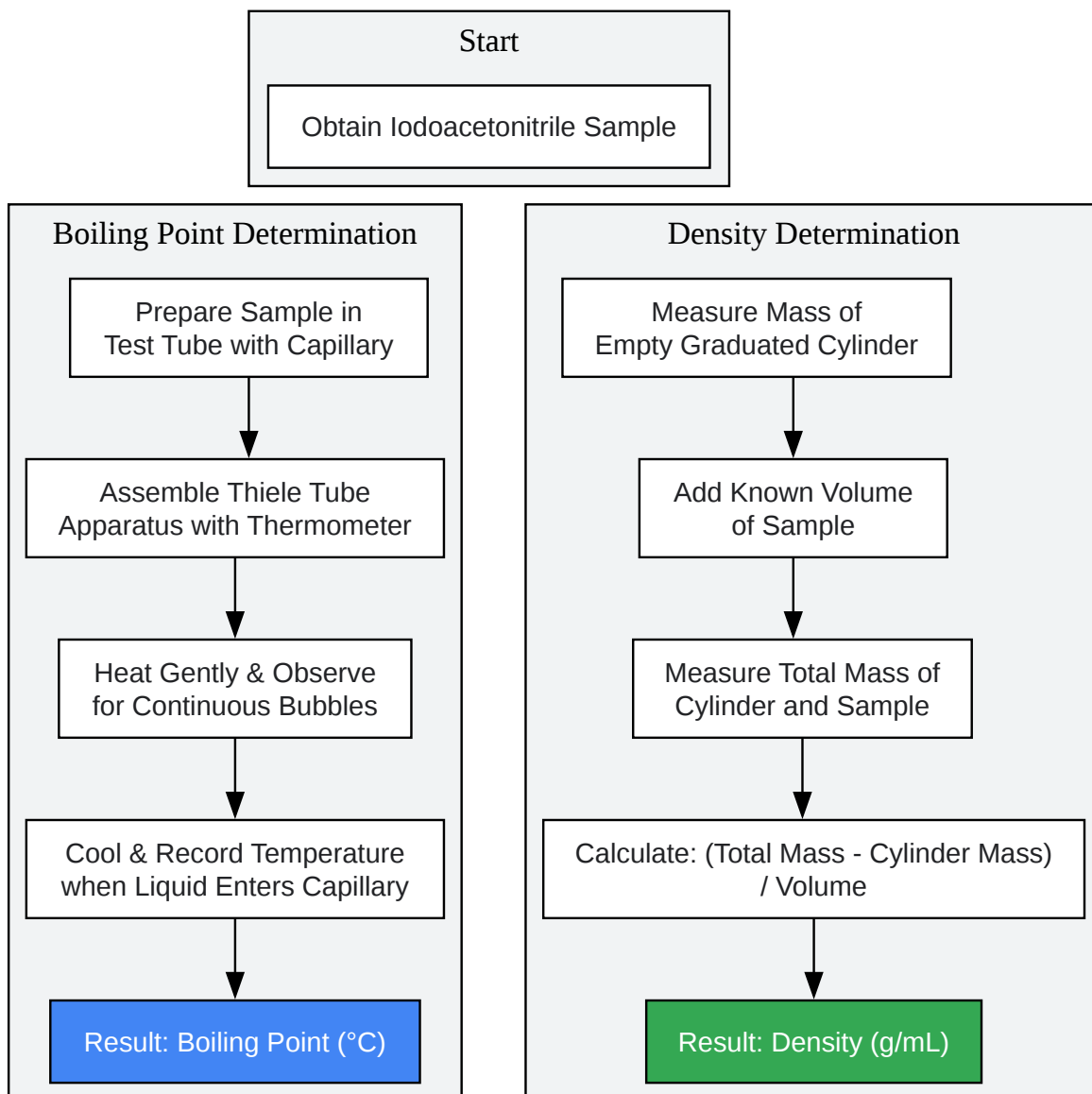
Procedure:

- Measure Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the analytical balance and tare it, or record its mass.[7]
- Measure Volume of Liquid: Carefully add a specific volume of **iodoacetoneitrile** to the graduated cylinder (e.g., 5.0 mL). Read the volume from the bottom of the meniscus.[7]
- Measure Mass of Liquid and Cylinder: Place the graduated cylinder containing the liquid onto the balance and record the total mass.[7][8]
- Calculate Mass of Liquid: Subtract the mass of the empty graduated cylinder from the total mass to determine the mass of the **iodoacetoneitrile** sample.[7]
- Calculate Density: Use the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ . [9]

- Record Temperature: Measure and record the temperature of the liquid, as density is temperature-dependent.
- Repeat for Accuracy: Perform the measurement at least three times and calculate the average density to ensure precision and minimize experimental error.<sup>[7]</sup>

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **iodoacetonitrile**.



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